

CAS number 1515-75-9 chemical information

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Methyl penta-2,4-dienoate

Cat. No.: B075137

[Get Quote](#)

Chemical Identification and Properties

Methyl 2,4-pentadienoate is a colorless liquid with a fruity odor.[1] It is primarily utilized as a versatile building block in organic synthesis.[1][2] Its structure, featuring a conjugated diene system and an ester group, makes it an important intermediate in the production of various chemicals, including those for the pharmaceutical, agrochemical, and fragrance industries.[1][2]

Table 1: Chemical Identifiers for CAS 1515-75-9

Identifier	Value
CAS Number	1515-75-9
IUPAC Name	methyl (2E)-penta-2,4-dienoate[1]
Molecular Formula	C ₆ H ₈ O ₂ [1][2][3]
Molecular Weight	112.13 g/mol [1]
Synonyms	1,3-BUTADIENE-1-CARBOXYLIC ACID METHYL ESTER, (E)-Methyl 2,4-Pentadienoate, 1-(Methoxycarbonyl)-1,3-butadiene, Methyl 1,3-butadiene-1-carboxylate[1][2]
InChI	InChI=1S/C6H8O2/c1-3-4-5-6(7)8-2/h3-5H,1H2,2H3/b5-4+[1]
InChIKey	LJDLNNTQJVBVBJ-SNAWJCMRSA-N[1]
Canonical SMILES	COC(=O)C=CC=C[1]

Table 2: Physicochemical Properties of Methyl 2,4-pentadienoate

Property	Value
Boiling Point	135.2°C at 760 mmHg[2]
Density	0.936 g/cm ³ [2]
Flash Point	46.4°C[2]
Refractive Index (n ₂₀ /D)	1.484[2]
Vapor Pressure	7.8 mmHg at 25°C[2]
LogP	0.90160[2]
Polar Surface Area	26.3 Å ² [1]

Synthesis and Reactivity

Methyl 2,4-pentadienoate is a key substrate in various organic reactions, primarily due to its nature as an electron-poor diene. This characteristic allows it to readily participate in cycloaddition reactions to form carbocyclic and heterocyclic compounds.[4]

Synthetic Routes

Two primary methods for the preparation of Methyl 2,4-pentadienoate are the Wittig reaction and the Horner-Wadsworth-Emmons (HWE) reaction.[4] These olefination strategies are fundamental in creating carbon-carbon double bonds.

Experimental Protocol: Synthesis via Wittig Reaction

A common synthesis protocol involves the Wittig alkenation of acrolein with (methoxycarbonylmethylene)triphenylphosphorane.[4]

- **Preparation of the Ylide:** (Methoxycarbonylmethylene)triphenylphosphorane is prepared from methyl bromoacetate and triphenylphosphine, followed by deprotonation with a suitable base.
- **Wittig Reaction:** The phosphorane ylide is then reacted with acrolein in an appropriate solvent (e.g., dichloromethane or tetrahydrofuran).
- **Workup and Purification:** The reaction mixture is typically subjected to aqueous workup to remove byproducts. The crude product is then purified by distillation or column chromatography to yield Methyl 2,4-pentadienoate.

Diagram 1: Wittig Reaction Workflow for Methyl 2,4-pentadienoate Synthesis.

Key Chemical Reactions

Methyl 2,4-pentadienoate is a versatile reagent in several important organic reactions:

- **Aza-Morita-Baylis-Hillman Reaction:** It undergoes this reaction with aldimines in the presence of a nucleophilic catalyst like 3-hydroxyquinuclidine.[4]
- **Diels-Alder Reactions:** As an electron-poor diene, it participates in [4+2] cycloaddition reactions with various dienophiles.

- Metal-Promoted Cycloadditions: It is also used in metal-promoted [6+4] cycloadditions.[4]

Diagram 2: Key Reactivity Pathways of Methyl 2,4-pentadienoate.

Biological and Pharmacological Information

Extensive searches of scientific literature and chemical databases did not yield significant information on the specific biological or pharmacological activity of Methyl 2,4-pentadienoate (CAS 1515-75-9). While some complex derivatives containing the pentadienoate scaffold have been investigated for potential antitumor and cytotoxic properties, these activities are attributed to the other functional groups in those molecules and cannot be directly extrapolated to Methyl 2,4-pentadienoate.

Therefore, this compound is primarily of interest for its role in chemical synthesis rather than as a bioactive agent.

Safety and Handling

Methyl 2,4-pentadienoate is classified as a flammable liquid and is an irritant to the skin, eyes, and respiratory system.[1] Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood.

Table 3: GHS Hazard Information for Methyl 2,4-pentadienoate

Hazard Statement	Description
H226	Flammable liquid and vapor[1]
H315	Causes skin irritation[1]
H319	Causes serious eye irritation[1]
H335	May cause respiratory irritation[1]

Conclusion

Methyl 2,4-pentadienoate (CAS 1515-75-9) is a valuable and versatile chemical intermediate with well-defined physicochemical properties and synthetic applications. Its utility in organic synthesis, particularly in cycloaddition and olefination reactions, is well-documented. For researchers and professionals in drug development, this compound may serve as a useful starting material for the synthesis of more complex molecules. However, based on currently available information, it does not possess direct biological or pharmacological activity that would warrant its investigation as a therapeutic agent. Future studies may uncover novel applications, but its current role remains firmly in the realm of synthetic chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The mitochondrial pyruvate carrier. Kinetics and specificity for substrates and inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Sensitivity of different resistant tumour cell lines to the two novel compounds (2Z,4E)-2-methylsulfanyl-5-(1-naphthyl)-4-nitro-2,4-pentadienoate and (1E,3E)-1,4-bis(2-naphthyl)-2,3-dinitro-1,3-butadiene - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. ar.iijournals.org [ar.iijournals.org]
- 4. Naphthyl nitrobutadienes as pharmacologically active molecules: evaluation of the in vivo antitumour activity [unige.iris.cineca.it]
- To cite this document: BenchChem. [CAS number 1515-75-9 chemical information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075137#cas-number-1515-75-9-chemical-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com